Application Notes and Protocols for the Fbxo48 Inhibitor BC1618

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Compound of Interest

Compound Name:	*BC1618*
Cat. No.:	*B8144711*

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Introduction

BC1618 is an orally active and metabolically stable small molecule that functions as a potent inhibitor of the F-box only protein 48 (Fbxo48), an E3 ubiquitin ligase.[1][2] Unlike direct kinase inhibitors, **BC1618**'s mechanism of action involves the stimulation of AMP-activated protein kinase (AMPK)-dependent signaling.[3][4] It achieves this by preventing the Fbxo48-mediated degradation of the activated, phosphorylated form of AMPKα (pAmpkα).[3] By inhibiting Fbxo48, **BC1618** effectively disrupts the interaction between Fbxo48 and pAmpkα, leading to increased cellular levels of pAmpkα. This augmentation of AMPK activity promotes downstream signaling, including the phosphorylation of acetyl-CoA carboxylase (pACC). Consequently, **BC1618** has been shown to facilitate mitochondrial fission, induce autophagy, and improve hepatic insulin sensitivity. These characteristics make **BC1618** a valuable research tool for studying cellular energy metabolism and a potential therapeutic candidate for metabolic diseases.

Signaling Pathway of **BC1618**

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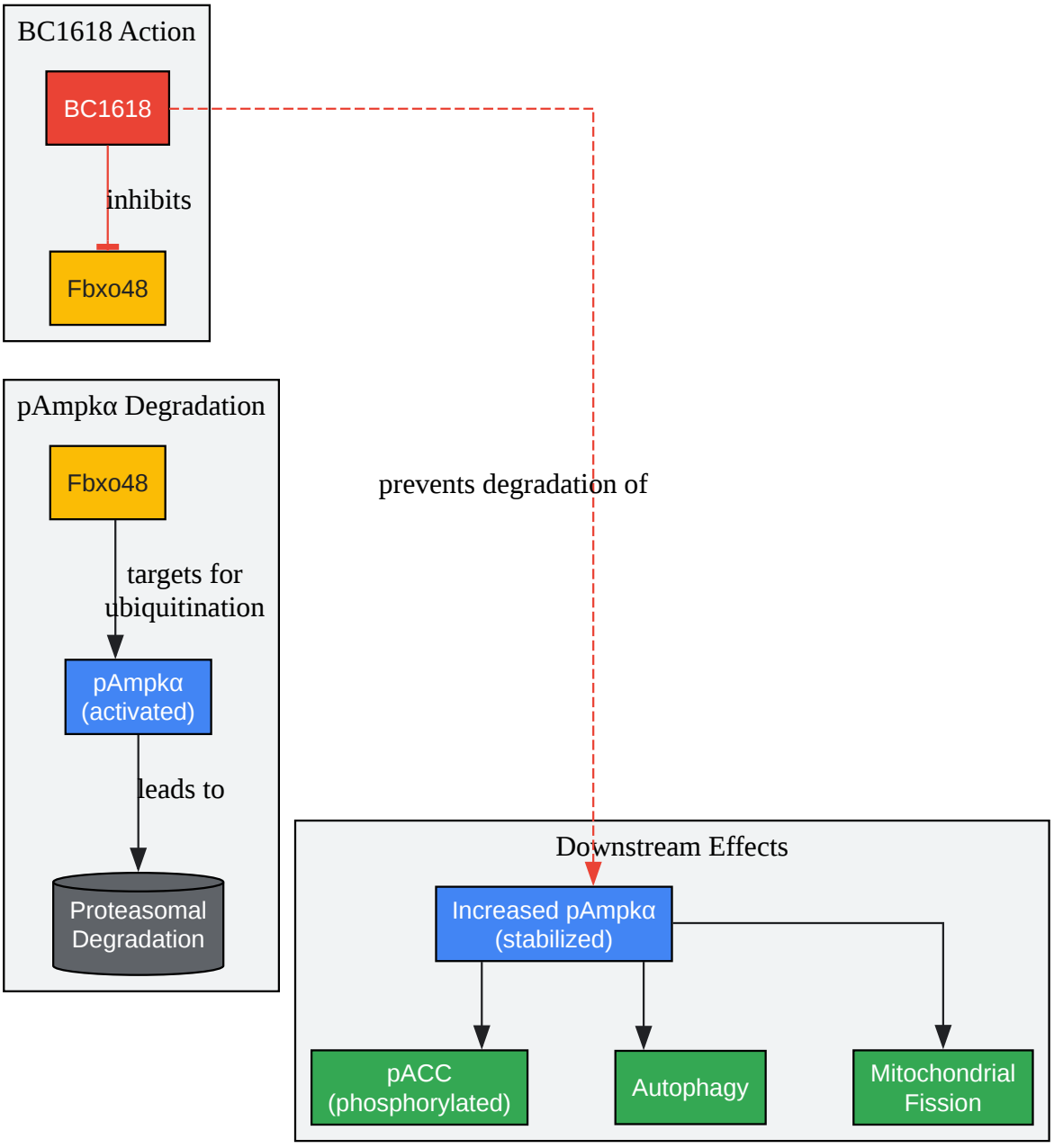

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Caption: Mechanism of action of **BC1618**.

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Data Presentation

The following table summarizes the effective concentrations of **BC1618** observed in various in vitro cellular assays.

Cell Line	Concentration Range	Incubation Time	Observed Effect	Reference
BEAS-2B	0-2 µM	16 h	Dose-dependent increase in pAmpkα and pACC protein levels.	
HEK293T	0.5-10 µM	Not Specified	Increased levels of pAMPK and pACC.	
293T	3 µM	30 min	Disruption of the Fbxo48/pAmpkα interaction.	
BEAS-2B	10 µM	5 h	Increased mitochondrial fission.	
HEK293A	Not Specified	Not Specified	Induction of autophagy.	

Experimental Protocols

In Vitro Functional Assay to Measure **BC1618**-Mediated Increase in pAmpkα and pACC Levels

This protocol describes a method to determine the in vitro activity of **BC1618** by measuring the phosphorylation of AMPKα and its downstream target ACC in a cell-based assay. The primary readout is the quantification of pAmpkα (Thr172) and pACC (Ser79) levels via Western blot.

Materials and Reagents:

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- Human cell line (e.g., BEAS-2B or HEK293T)
- Cell culture medium (e.g., DMEM)
- Fetal Bovine Serum (FBS)
- Penicillin-Streptomycin
- **BC1618** (stock solution in DMSO)
- DMSO (vehicle control)
- Phosphate Buffered Saline (PBS)
- Lysis Buffer (e.g., RIPA buffer)
- Protease and Phosphatase Inhibitor Cocktails
- BCA Protein Assay Kit
- SDS-PAGE gels
- Transfer buffer
- PVDF or nitrocellulose membranes
- Blocking buffer (e.g., 5% non-fat milk or BSA in TBST)
- Primary antibodies:
  - Rabbit anti-pAmpkα (Thr172)
  - Rabbit anti-Ampkα
  - Rabbit anti-pACC (Ser79)
  - Rabbit anti-ACC
  - Mouse or Rabbit anti-β-actin (loading control)

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- Secondary antibodies:
  - HRP-conjugated anti-rabbit IgG
  - HRP-conjugated anti-mouse IgG
- Enhanced Chemiluminescence (ECL) substrate
- Chemiluminescence imaging system

Experimental Workflow:

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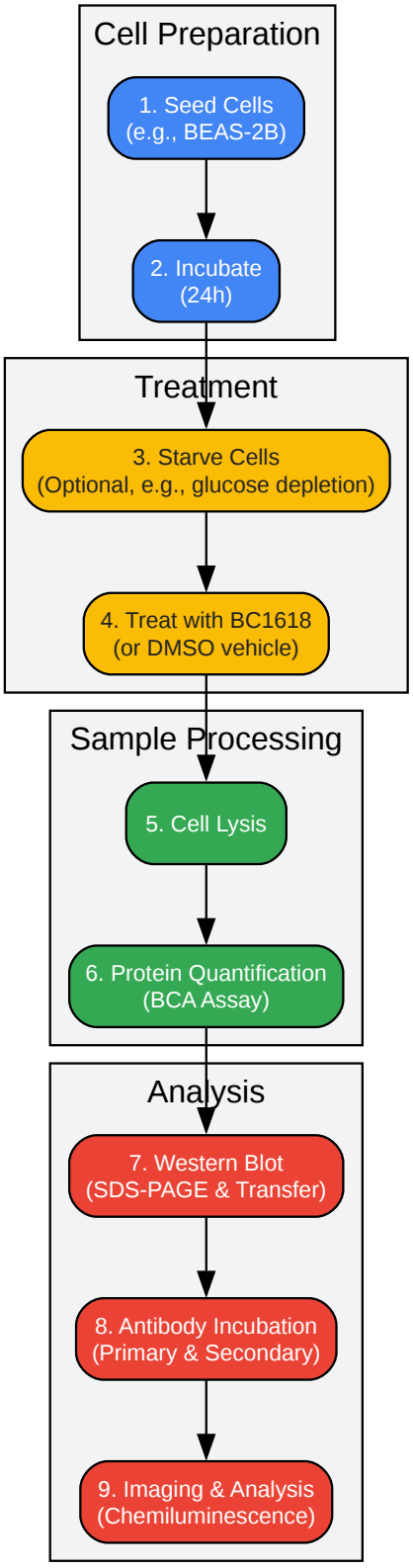

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Caption: Workflow for the in vitro functional assay of **BC1618**.

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Step-by-Step Procedure:

- Cell Culture and Seeding:
  - Culture BEAS-2B or HEK293T cells in DMEM supplemented with 10% FBS and 1% penicillin-streptomycin at 37°C in a 5% CO2 incubator.
  - Seed cells in 6-well plates at a density that will result in 70-80% confluency on the day of the experiment. Allow cells to adhere and grow for approximately 24 hours.
- Cell Treatment:
  - Prepare serial dilutions of **BC1618** in cell culture medium from a concentrated stock solution in DMSO. Ensure the final DMSO concentration is consistent across all wells and does not exceed 0.1%.
  - Include a vehicle control well (DMSO only).
  - For some experiments, to enhance AMPK activation, cells can be cultured in glucose-free medium for a few hours before and during treatment.
  - Aspirate the old medium from the cells and wash once with PBS.
  - Add the medium containing the different concentrations of **BC1618** (e.g., 0.1, 0.5, 1, 2, 5 µM) or vehicle control to the respective wells.
  - Incubate the cells for the desired time period (e.g., 4 to 16 hours).
- Cell Lysis and Protein Quantification:
  - After incubation, place the plates on ice and wash the cells twice with ice-cold PBS.
  - Add an appropriate volume of ice-cold lysis buffer supplemented with protease and phosphatase inhibitors to each well.
  - Scrape the cells and transfer the lysate to a pre-chilled microcentrifuge tube.
  - Incubate on ice for 30 minutes with periodic vortexing.

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- Centrifuge the lysates at 14,000 x g for 15 minutes at 4°C to pellet cell debris.
- Transfer the supernatant (protein extract) to a new tube.
- Determine the protein concentration of each lysate using a BCA protein assay.

- Western Blotting:
  - Normalize the protein samples to the same concentration with lysis buffer and Laemmli sample buffer.
  - Boil the samples at 95°C for 5 minutes.
  - Load equal amounts of protein (e.g., 20-30 µg) per lane onto an SDS-PAGE gel.
  - Perform electrophoresis to separate the proteins by size.
  - Transfer the separated proteins to a PVDF or nitrocellulose membrane.
  - Block the membrane with 5% non-fat milk or BSA in TBST for 1 hour at room temperature.
  - Incubate the membrane with primary antibodies against pAmpkα, total Ampkα, pACC, total ACC, and a loading control (e.g., β-actin) overnight at 4°C with gentle agitation.
  - Wash the membrane three times with TBST for 10 minutes each.
  - Incubate the membrane with the appropriate HRP-conjugated secondary antibody for 1 hour at room temperature.
  - Wash the membrane again three times with TBST for 10 minutes each.
- Detection and Analysis:
  - Add ECL substrate to the membrane according to the manufacturer's instructions.
  - Capture the chemiluminescent signal using an imaging system.
  - Quantify the band intensities using densitometry software. Normalize the phosphoprotein levels to the total protein levels and the loading control. Compare the levels in **BC1618**-

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treated samples to the vehicle control to determine the fold-change in phosphorylation.

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